

# An In-depth Technical Guide to the Physical Properties of Ethyl 4-dimethylaminobenzoate

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## Compound of Interest

Compound Name: Ethyl 4-dimethylaminobenzoate

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This technical guide provides a comprehensive overview of the physical properties of **Ethyl 4-dimethylaminobenzoate** (EDB), a compound commonly used as a photoinitiator and UV absorber. The information is compiled from various chemical databases and safety data sheets to serve as a reliable resource for laboratory and research applications.

## Chemical Identity

Identifier	Value
Chemical Name	Ethyl 4-dimethylaminobenzoate
Synonyms	Ethyl p-dimethylaminobenzoate, EDAB, Padimate O
CAS Number	10287-53-3
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub> [1][2]
Molecular Weight	193.24 g/mol [3]
InChI Key	FZUGPQWGEGAKET-UHFFFAOYSA-N[3][4]
SMILES	CCOC(=O)c1ccc(cc1)N(C)C[3][4]

## Physical and Chemical Properties

The physical state of **Ethyl 4-dimethylaminobenzoate** at room temperature is a white to off-white or light yellow crystalline solid or powder.[1][5][6][7] It is generally described as having a mild or barely perceptible odor.[1][6]

Table of Quantitative Physical Properties:

Property	Value	Reference
Melting Point	62-66 °C	[1][2][4][5][7]
Boiling Point	190-191 °C at 14 mmHg; 296.5 °C at 760 mmHg	[1]
Density	1.060 - 1.061 g/cm <sup>3</sup>	[1][2][6]
Refractive Index	1.5353 (at 100 °C)	[1]
Flash Point	115 °C	[1]
Vapor Pressure	0 mmHg at 25 °C	[1]
Solubility	Insoluble in water.[8] Soluble in chloroform and methanol.	
LogP (Octanol/Water Partition Coefficient)	1.92930	[1]

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of chemical compounds. The following table summarizes the key spectral information for **Ethyl 4-dimethylaminobenzoate**.

Table of Spectral Data:

Spectroscopy Type	Key Features and Wavelengths	Reference
UV-Vis Absorption	$\lambda_{\text{max}}$ : 310.25 nm (in ethanol)	[9]
$^1\text{H}$ NMR	Spectra available in $\text{CDCl}_3$ .	[1]
$^{13}\text{C}$ NMR	Spectra available in $\text{CDCl}_3$ .	[1][10]
Infrared (IR)	Spectra available (KBr disc, nujol mull).	[1]
Mass Spectrometry	Electron ionization mass spectrum available.	[1]
Raman	Spectrum available.	[1]

## Crystallographic Data

A single-crystal X-ray study has been conducted on **Ethyl 4-dimethylaminobenzoate**. The molecules are reported to be essentially planar and are linked into a chain by weak  $\text{C—H}\cdots\text{O}$  hydrogen bonds.[11]

## Experimental Protocols

The following sections describe the general methodologies for determining the key physical properties of a solid organic compound like **Ethyl 4-dimethylaminobenzoate**.

### 5.1. Melting Point Determination

The melting point is a fundamental physical property used for identification and purity assessment. A common method is the capillary melting point technique.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer.
- Procedure:
  - A small amount of the finely powdered, dry sample of **Ethyl 4-dimethylaminobenzoate** is packed into a capillary tube, sealed at one end.

- The capillary tube is placed in a heating block or oil bath adjacent to a thermometer.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point. For a pure compound, this range is typically narrow.

## 5.2. Boiling Point Determination (at reduced pressure)

Since **Ethyl 4-dimethylaminobenzoate** has a high boiling point at atmospheric pressure, it is often determined under reduced pressure to prevent decomposition.

- Apparatus: Distillation apparatus suitable for vacuum distillation (including a round-bottom flask, distillation head, condenser, receiving flask, and vacuum source), heating mantle, thermometer, and manometer.
- Procedure:
  - A sample of the compound is placed in the distillation flask with boiling chips or a magnetic stirrer.
  - The apparatus is assembled and the system is evacuated to the desired pressure, which is monitored by a manometer.
  - The sample is heated, and the temperature of the vapor that distills is recorded. This temperature is the boiling point at that specific pressure.

## 5.3. UV-Visible Spectroscopy

UV-Visible spectroscopy is used to measure the absorption of light in the ultraviolet and visible regions of the electromagnetic spectrum.

- Apparatus: UV-Vis spectrophotometer, quartz cuvettes.
- Procedure:

- A dilute solution of **Ethyl 4-dimethylaminobenzoate** is prepared in a suitable solvent that does not absorb in the region of interest (e.g., ethanol).
- The spectrophotometer is zeroed using a blank cuvette containing only the solvent.
- The cuvette is then filled with the sample solution and placed in the spectrophotometer.
- The absorbance of the sample is measured over a range of wavelengths (e.g., 200-400 nm).
- The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) is determined from the resulting spectrum.

#### 5.4. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For a solid sample like **Ethyl 4-dimethylaminobenzoate**, the KBr pellet method is common.

- Apparatus: FTIR spectrometer, agate mortar and pestle, pellet press.
- Procedure:
  - A small amount of the sample is finely ground with dry potassium bromide (KBr).
  - The mixture is then compressed under high pressure to form a thin, transparent pellet.
  - The pellet is placed in the sample holder of the FTIR spectrometer.
  - An infrared spectrum is recorded, showing the absorption of infrared radiation at different wavenumbers, corresponding to the vibrational frequencies of the functional groups in the molecule.

#### 5.5. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of atoms within a molecule.

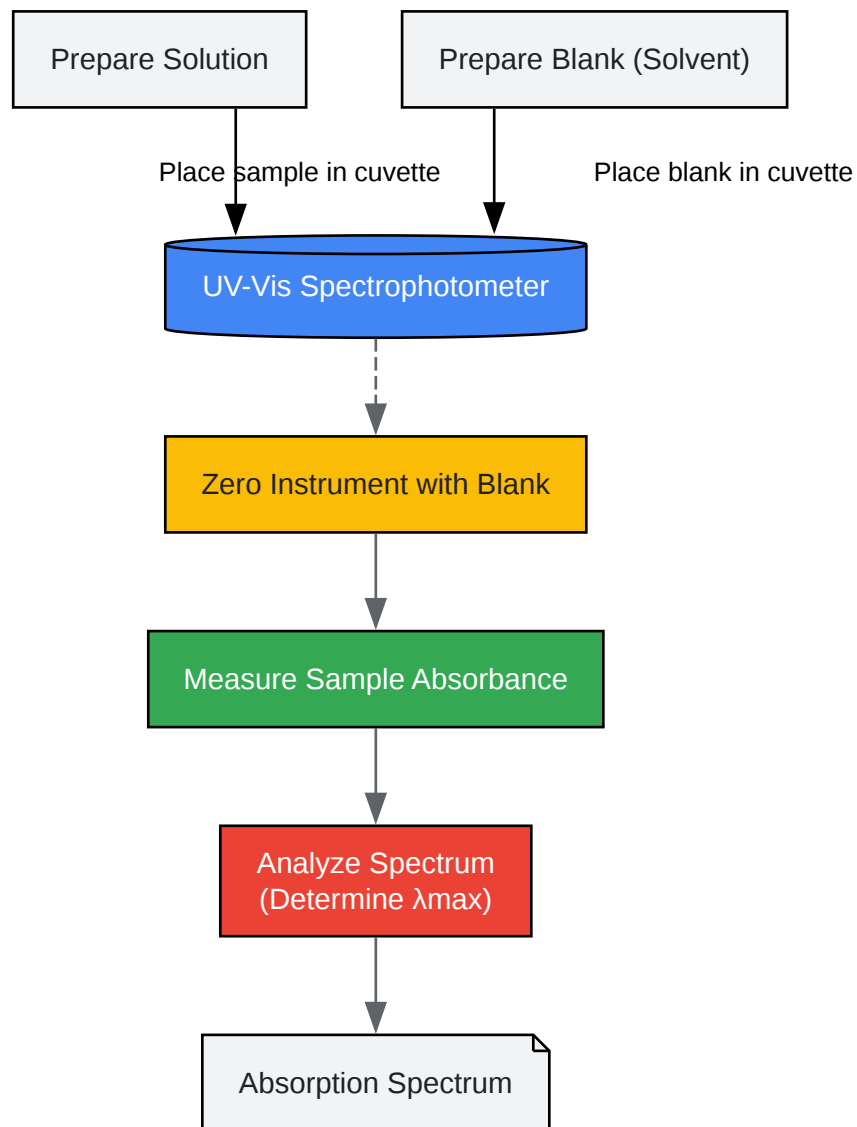
- Apparatus: NMR spectrometer.

- Procedure:
  - A small amount of **Ethyl 4-dimethylaminobenzoate** is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
  - The solution is transferred to an NMR tube.
  - The tube is placed in the NMR spectrometer.
  - $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are acquired, showing the chemical shifts, splitting patterns, and integration of the different nuclei in the molecule.

## Visualizations

The following diagram illustrates a typical workflow for determining the UV-Vis absorption spectrum of **Ethyl 4-dimethylaminobenzoate**.

## Workflow for UV-Vis Absorption Spectrum Determination



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Caption: A generalized workflow for obtaining the UV-Vis absorption spectrum of a chemical compound.

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